

Bromofenofos CAS number and molecular weight

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Compound of Interest

Compound Name: Bromofenofos

Cat. No.: B1208025

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An In-depth Technical Guide to Bromofenofos

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core chemical and physical properties of **Bromofenofos**, an anthelmintic agent. The information is presented to support research and development activities in veterinary medicine and related fields.

Core Chemical and Physical Data

Quantitative data for **Bromofenofos** has been compiled to provide a clear reference for its fundamental properties.

Property	Value	Reference
CAS Number	21466-07-9	[1][2][3]
Molecular Formula	C12H7Br4O5P	[1][2][3]
Molecular Weight	581.77 g/mol	[1][2][3]
Exact Mass	577.6765	[2]
Elemental Analysis	C: 24.77%, H: 1.21%, Br: 54.94%, O: 13.75%, P: 5.32%	[2]



Chemical Identification and Structure

Bromofenofos is chemically identified as (1,1'-Biphenyl)-2,2'-diol, 3,3',5,5'-tetrabromo-, mono(dihydrogen phosphate).[2] Its structure is characterized by a tetrabrominated biphenyl core with a dihydrogen phosphate group attached to one of the hydroxyl groups.

Experimental Data and Protocols

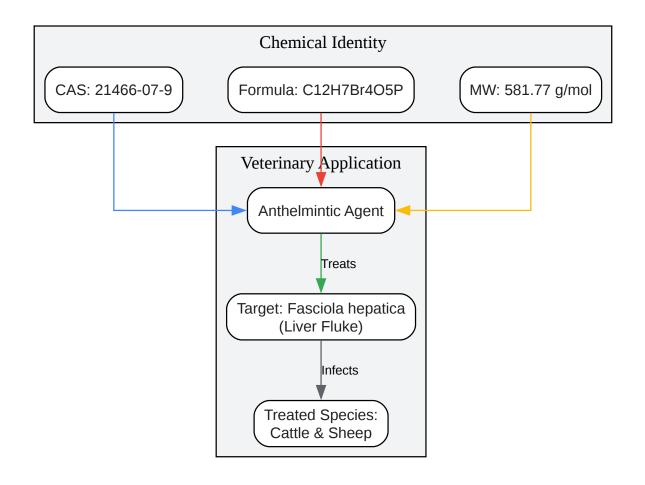
While detailed experimental protocols on the mechanism of action of **Bromofenofos** are not extensively available in the public domain, its primary application is in veterinary medicine as an anthelmintic agent.[2][3] It is specifically used for the treatment of common liver fluke (Fasciola hepatica) infections in cattle and sheep.[3] Research has also investigated its potential teratogenic effects.[2][3]

A study by Venturina et al. (2015) provides evidence of Fasciola spp. resistance to **Bromofenofos**, alongside other anthelmintics, in water buffaloes.[2] Further research into its embryolethal effects in rats has also been conducted.[3]

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the chemical identity of **Bromofenofos** and its primary application.





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Bromofenofos: Chemical Identity to Veterinary Use.

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References

- 1. Bromofenofos CAS 21466-07-9 | Axios Research [axios-research.com]
- 2. medkoo.com [medkoo.com]
- 3. Bromofenofos Wikipedia [en.wikipedia.org]



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